Enzymatic bioconversion methods for synthesizing Rebaudioside F from Rebaudioside A

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Compound of Interest

Compound Name: *RebaudiosideF*

Cat. No.: *B13024337*

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Application Note: Enzymatic Bioconversion of Rebaudioside A to Rebaudioside F

Abstract & Scope

This application note details a precision biocatalysis protocol for synthesizing Rebaudioside F (Reb F) from the abundant precursor Rebaudioside A (Reb A). While Reb A is the most commercially available steviol glycoside, its organoleptic profile is often limited by lingering bitterness.[1] Reb F, a structural analogue containing a xylose moiety, offers a superior, cleaner taste profile but exists in nature only in trace amounts (<0.2% of leaf dry weight).

Unlike standard glycosylation cascades (e.g., Reb A

Reb D

Reb M) that purely add glucose units, converting Reb A to Reb F requires a structural remodeling strategy: the selective excision of a glucose unit followed by the targeted addition of a xylose unit. This guide defines a two-step chemo-enzymatic pathway: Selective Hydrolysis

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(Reb A

Reb G) followed by Regioselective Xylosylation (Reb G

Reb F).

Scientific Principles: The "Cut-and-Paste" Mechanism

The conversion relies on the specific glycosidic linkage differences between Reb A and Reb F at the C-13 position of the steviol backbone.

Structural Comparison[2]

- Rebaudioside A (Reb A): 13-O-[

  -D-Glc-(1

  2)-[

  -D-Glc-(1

  3)]-

  -D-Glc]-19-O-

  -D-Glc-steviol.

  - Key Feature: A branched C-13 trisaccharide with Glucose at the C-2' position.

- Rebaudioside F (Reb F): 13-O-[

  -D-Xyl-(1

  2)-[

  -D-Glc-(1

  3)]-

  -D-Glc]-19-O-

  -D-Glc-steviol.

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- Key Feature: A branched C-13 trisaccharide with Xylose at the C-2' position.[2]

The Bioconversion Pathway

Direct transglycosylation (swapping Glc for Xyl in one step) is kinetically unfavorable. Therefore, we utilize a Retrosynthetic Remodeling approach:

- Step 1 (Hydrolysis): Removal of the

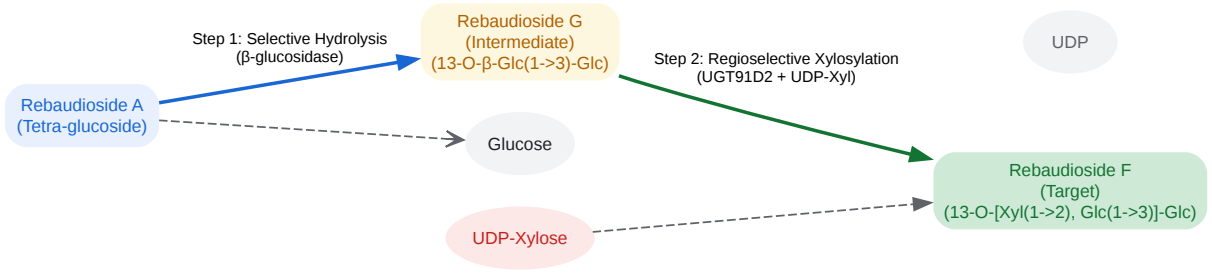
  -1,2-linked glucose from Reb A using a specific

  -glucosidase. This yields the intermediate Rebaudioside G (Reb G), which retains the

  -1,3-glucose.

- Step 2 (Xylosylation): Addition of a xylose unit to the vacant C-2' position of Reb G using a UDP-glycosyltransferase (UGT) with xylosyltransferase activity (e.g., UGT91D2 or engineered variants) and UDP-Xylose as the donor.

Pathway Visualization[2]



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Figure 1: Enzymatic remodeling pathway converting Reb A to Reb F via the Reb G intermediate.

Materials & Equipment

Reagents

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Component	Specification	Source/Notes
Substrate	Rebaudioside A (≥97% purity)	Extracted from Stevia rebaudiana
Enzyme 1	-Glucosidase (Specific for -1,2)	e.g., Pectinase from Aspergillus niger or recombinant hydrolase
Enzyme 2	UGT91D2 (or EUGT11 variant)	Recombinant (E. coli/Yeast expression)
Sugar Donor	UDP-Xylose	Enzymatically synthesized or commercial
Buffer	Sodium Phosphate (50 mM, pH 7.0)	-
Cofactors	(3 mM), (1 mM)	Essential for UGT activity
Solvent	Acetonitrile (HPLC Grade)	For reaction termination/analysis

Equipment

- Thermostatic Shaking Incubator (Control 0.5°C).
- HPLC System (Agilent 1200 or equivalent) with UV (210 nm) or CAD detector.
- Column: Reverse Phase (e.g., Phenomenex Kinetex 2.6µm).
- Solid Phase Extraction (SPE) cartridges ( ) for purification.

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Experimental Protocols

Protocol A: Selective Hydrolysis (Reb A Reb G)

This step removes the C-2' glucose. Note: Standard cellulases may hydrolyze the C-19 ester; careful pH and enzyme selection are critical to stop at Reb G.

- Preparation: Dissolve Reb A (10 mM) in Sodium Acetate Buffer (50 mM, pH 5.0).
- Enzyme Addition: Add

  -glucosidase (e.g., crude pectinase or specific hydrolase, 10 U/mL).
- Incubation: Incubate at 50°C for 24–48 hours with gentle shaking (150 rpm).
  - Critical Control: Monitor reaction every 6 hours via HPLC to ensure Reb G accumulation and prevent over-hydrolysis to Steviolbioside (loss of C-19 Glc) or Rubusoside (loss of C-3' Glc).
- Termination: Heat inactivate at 95°C for 10 minutes.
- Purification (Intermediate):
  - Load supernatant onto activated

    SPE cartridge.
  - Wash with 10% acetonitrile (removes glucose/salts).
  - Elute Reb G with 60% acetonitrile.
  - Evaporate solvent to obtain dry Reb G powder.

Protocol B: Regioselective Xylosylation (Reb G Reb F)

This step utilizes the promiscuity of UGT91D2 to transfer xylose instead of glucose to the C-2' position.

- Reaction Mix Assembly: In a 1.5 mL microcentrifuge tube or bioreactor, combine:

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- Substrate: Purified Reb G (2 mM).
- Donor: UDP-Xylose (3 mM, 1.5x excess).
- Enzyme: Recombinant UGT91D2 (50 µg/mL).
- Buffer: Tris-HCl (50 mM, pH 7.5).
- Cofactor:

  (5 mM).

- Incubation: Incubate at 30°C for 12–24 hours.
  - Note: UGTs are often slower with UDP-Xyl than UDP-Glc. Extended incubation may be required.
- Termination: Add equal volume of ice-cold Methanol or Acetonitrile. Vortex and centrifuge (12,000 x g, 5 min).
- Analysis: Filter supernatant (0.22 µm) for HPLC analysis.

Analytical Methods & Data Analysis

HPLC Conditions

- Column:

  RP (250 mm x 4.6 mm, 5 µm).

- Mobile Phase:
  - A: Water + 0.01% Trifluoroacetic acid (TFA).
  - B: Acetonitrile.[3]
- Gradient: 30% B to 80% B over 20 minutes.
- Flow Rate: 1.0 mL/min.

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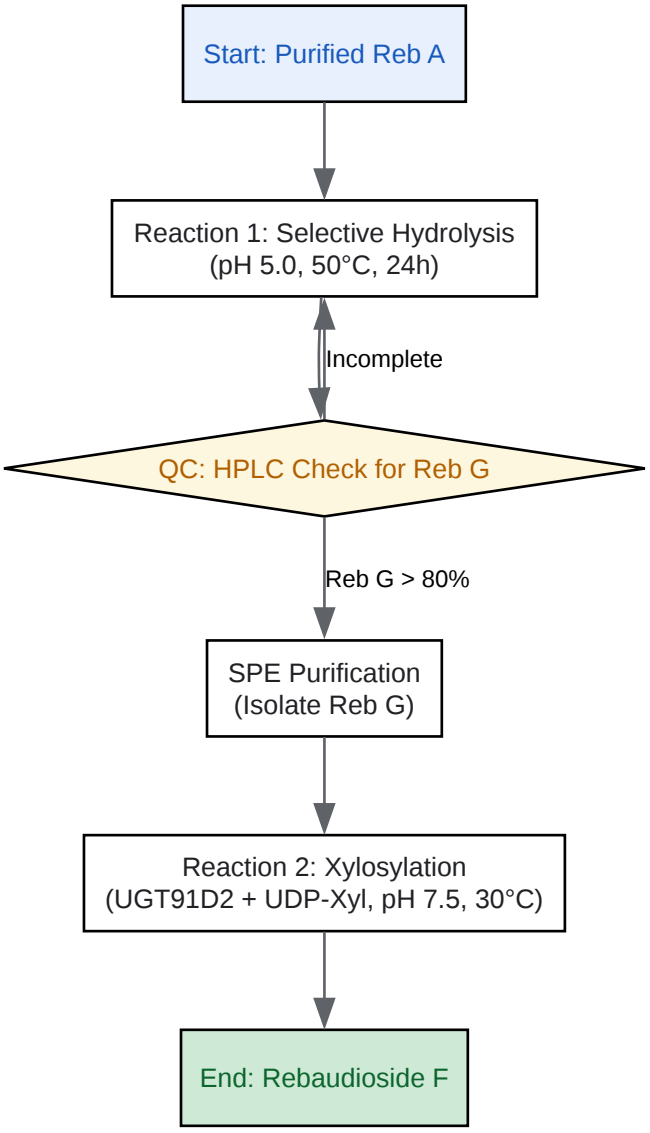
- Detection: UV @ 210 nm.[3]

Retention Time Reference (Approximate)

Compound	Relative Retention	Structural Feature
Reb A	1.00 (Ref)	Tetra-glucoside
Reb G	~1.15	Tri-glucoside (More hydrophobic)
Reb F	~1.05	Xylosyl-analogue (Slightly more hydrophobic than Reb A)

Workflow Diagram

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Figure 2: Operational workflow for the chemo-enzymatic synthesis of Reb F.

Results & Troubleshooting

Expected Yields[4]

- Hydrolysis Step: 60–80% conversion to Reb G.
  - Issue: Appearance of Steviolbioside.[1][3][4][5] Solution: Reduce reaction time or pH (ester linkage is labile at high pH).
- Xylosylation Step: 40–60% conversion to Reb F (dependent on UDP-Xyl availability).

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- Issue: Low conversion. Solution: Add Sucrose Synthase (SuSy) and Sucrose to recycle UDP if using a coupled system, though UDP-Xyl recycling is complex. Ensure high concentration of UDP-Xyl.

Validation

Confirm the identity of Reb F using LC-MS/MS.

- Reb A Mass: $[M-H]^-$ = 965.4.
- Reb G Mass: $[M-H]^-$ = 803.4 (Loss of Glc, -162).
- Reb F Mass: $[M-H]^-$ = 935.4 (Add Xyl, +132).

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